

# (Z,E)-9,11-tetradecadienyl acetate CAS number and structure

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## Compound of Interest

Compound Name: *Tetradecadienyl acetate*

Cat. No.: *B1264802*

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An In-depth Technical Guide to (Z,E)-9,11-Tetradecadienyl Acetate

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## Abstract

This technical guide provides a comprehensive overview of (Z,E)-9,11-**tetradecadienyl acetate**, a significant insect sex pheromone. The document details its chemical and physical properties, including its CAS number and molecular structure. It presents in-depth experimental protocols for its chemical synthesis, innovative bioproduction in yeast, and analytical characterization. Furthermore, this guide elucidates the biosynthetic pathway of the pheromone in *Spodoptera littoralis* and the corresponding olfactory signaling cascade in male moths. The content is tailored for researchers, scientists, and professionals in drug development, agriculture, and chemical ecology, offering tabulated data and visual diagrams to facilitate understanding and application.

## Chemical Identity and Properties

(Z,E)-9,11-**tetradecadienyl acetate** is the major component of the sex pheromone for several economically important moth species, including the Egyptian cotton leafworm (*Spodoptera littoralis*) and the tobacco cutworm (*Spodoptera litura*).<sup>[1][2][3]</sup> Its specific isomeric structure is crucial for its biological activity as a powerful attractant for males of these species.

## Structure and Identifiers

The molecule consists of a 14-carbon chain with two double bonds at positions 9 and 11, and an acetate ester at one end. The geometry of the double bonds is critical, with a cis (Z) configuration at the 9th carbon and a trans (E) configuration at the 11th carbon.

Identifier	Value
IUPAC Name	(9Z,11E)-tetradeca-9,11-dien-1-yl acetate
CAS Number	50767-79-8[3][4][5][6][7]
Synonyms	Prodlure, Litlure A, Ferodin SL, (Z,E)-9,11-TDDA[5][6][7]
Molecular Formula	C <sub>16</sub> H <sub>28</sub> O <sub>2</sub> [4][8][9]
Molecular Weight	252.39 g/mol [4][6][7][8]
InChI	InChI=1S/C16H28O2/c1-3-4-5-6-7-8-9-10-11-12-13-14-15-18-16(2)17/h4-7H,3,8-15H2,1-2H3/b5-4-,7-6-[8]
InChIKey	RFEQLTBBKNKGGJ-RZSVFLSASA-N[8]
SMILES	<chem>CC/C=C/C=C\CCCCCCCCOC(=O)C</chem>

## Physicochemical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	[5][7]
Boiling Point	378.0 °C at 760 mmHg (Predicted)	[3][7]
Density	0.890 g/cm <sup>3</sup> (Predicted)	[3][7]
Flash Point	107.1 °C (Predicted)	[3][7]

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of (Z,E)-9,11-tetradecadienyl acetate.

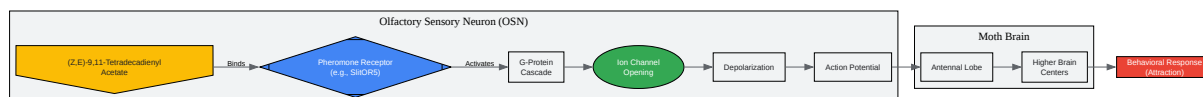
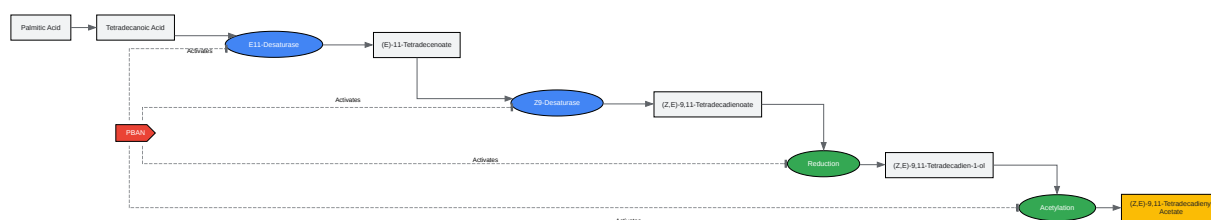
Spectroscopic Data	Value
GC-MS	Mass spectrum available in public databases. [10][11]
<sup>1</sup> H NMR	Spectrum available in public databases (Solvent: CDCl <sub>3</sub> ).[12]
Kovats Retention Index (non-polar column)	1810 - 1841[11][13]

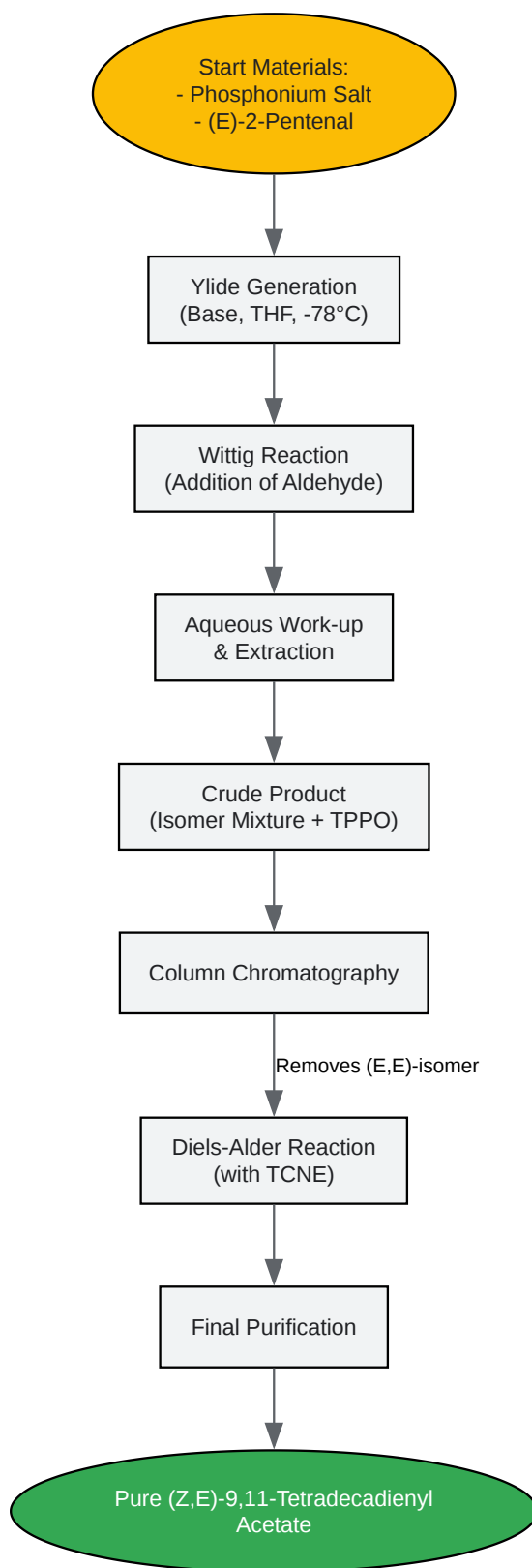
## Biological Significance and Mechanism of Action

### Biosynthesis in *Spodoptera littoralis*

The biosynthesis of (Z,E)-9,11-tetradecadienyl acetate in female *S. littoralis* moths is a multi-step enzymatic process that begins with common fatty acids. The pathway is tightly regulated and is activated by a pheromone biosynthesis-activating neuropeptide (PBAN).[5] The key steps are:

- Desaturation: Palmitic acid is converted via tetradecanoic acid.
- Chain Modification: A specific (E)-11 desaturase followed by a (Z)-9 desaturase acts on the fatty acid precursor to create the (Z,E)-9,11-tetradecadienoate.[5]
- Reduction: The carboxyl group of the dienoate is reduced to a primary alcohol.
- Acetylation: The resulting alcohol is esterified to form the final acetate pheromone.[5]





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